

# An In-depth Technical Guide to the History and Development of Terbucarb

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## Compound of Interest

Compound Name: *Terbucarb*

Cat. No.: *B166762*

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This technical guide provides a comprehensive overview of the history, development, chemical properties, and biological effects of the carbamate pesticide, **Terbucarb**. The information is intended for researchers, scientists, and professionals in drug development and pesticide research.

## Introduction and Historical Development

**Terbucarb**, a member of the carbamate class of pesticides, was first discovered in the 1970s and commercially introduced in 1977.<sup>[1]</sup> It was utilized for its insecticidal and herbicidal properties in various agricultural and non-crop applications. However, its registration with the United States Environmental Protection Agency (EPA) was later cancelled as it was unsupported during the reregistration process.<sup>[2][3]</sup>

Chemical Identity:

Property	Value
IUPAC Name	2,6-di-tert-butyl-4-methylphenyl methylcarbamate
CAS Number	1918-11-2
Synonyms	Azak, Terbutol, Hercules 9573
Molecular Formula	C <sub>17</sub> H <sub>27</sub> NO <sub>2</sub>
Molecular Weight	277.40 g/mol

## Physicochemical Properties

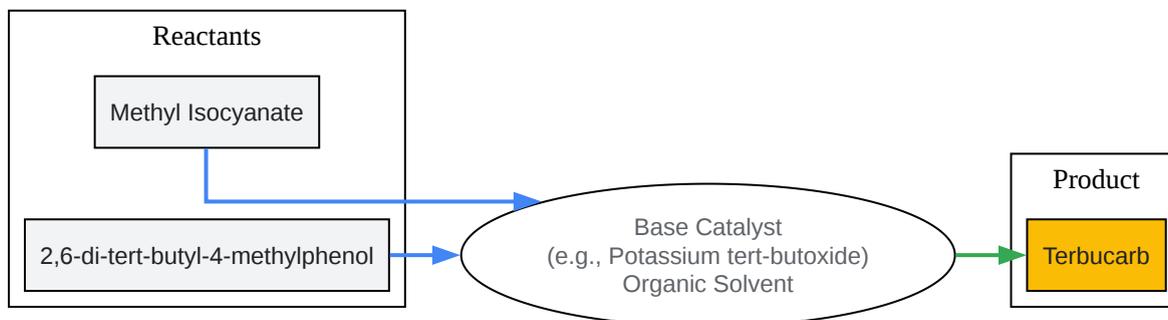
**Terbucarb**'s physical and chemical characteristics influence its environmental fate and biological availability.

Property	Value	Source
Melting Point	203-204 °C	LookChem
Boiling Point	334.3 °C at 760 mmHg	LookChem
Water Solubility	6.5 mg/L at 25 °C	LookChem
Vapor Pressure	0.000129 mmHg at 25 °C	LookChem
LogP (Octanol-Water Partition Coefficient)	4.69910	LookChem

## Synthesis of Terbucarb

The commercial synthesis of **Terbucarb** involves the reaction of 2,6-di-tert-butyl-4-methylphenol with methyl isocyanate. This reaction is typically carried out in an organic solvent in the presence of a base.

## Synthesis Pathway



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Figure 1: Synthesis pathway of **Terbutcarb**.

## Experimental Protocol: Synthesis of Terbutcarb

A detailed experimental protocol for the synthesis of **Terbutcarb** is outlined below, based on general carbamate synthesis procedures.

Materials:

- 2,6-di-tert-butyl-4-methylphenol
- Methyl isocyanate
- Anhydrous base (e.g., potassium tert-butoxide or triethylamine)
- Anhydrous organic solvent (e.g., benzene or toluene)
- Standard laboratory glassware for organic synthesis under inert atmosphere

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, dissolve 2,6-di-tert-butyl-4-methylphenol in the anhydrous organic solvent.
- Add the base to the solution and stir the mixture under a nitrogen atmosphere.

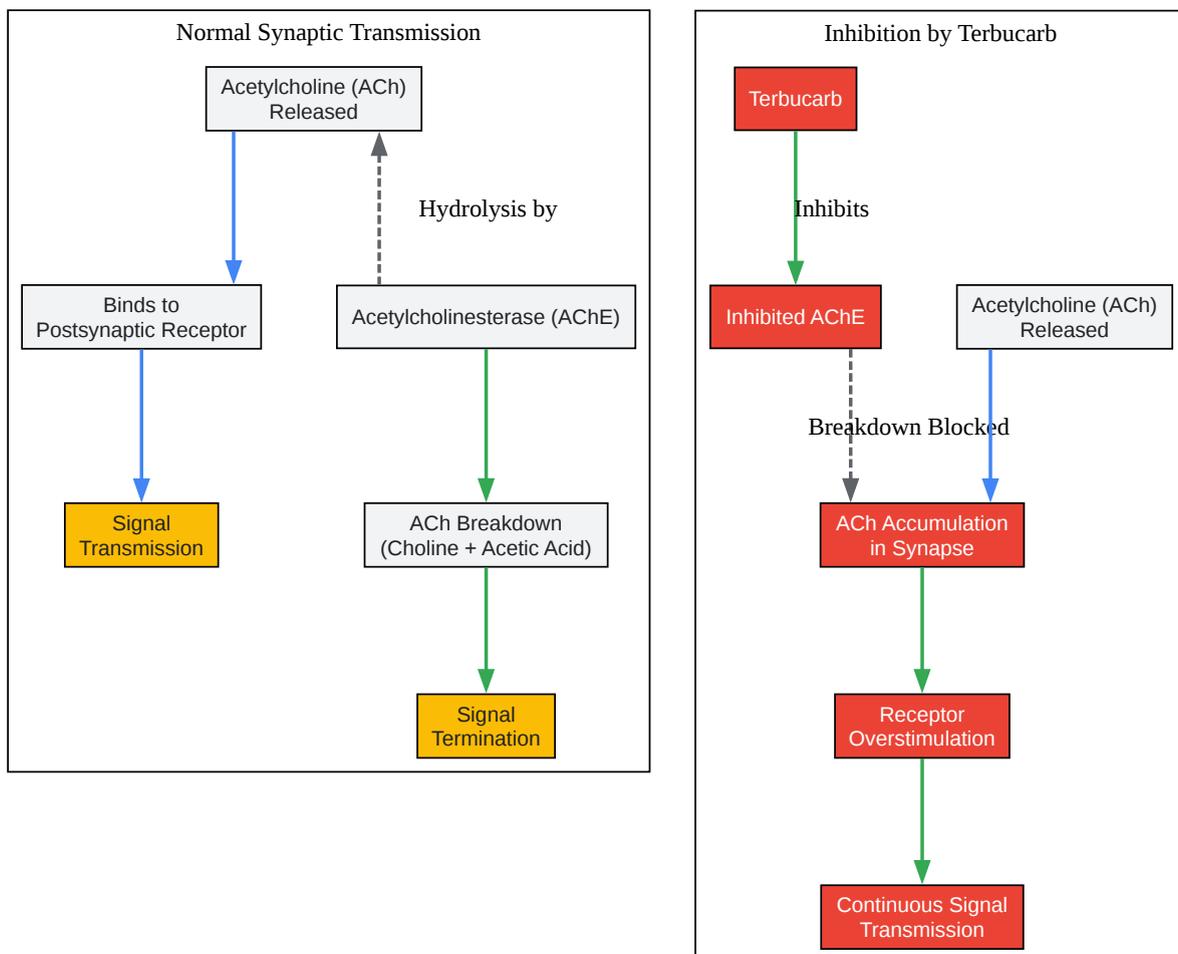
- Slowly add methyl isocyanate to the reaction mixture at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove any precipitated salts.
- Wash the filtrate with a dilute acid solution, followed by water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography to obtain pure **Terbucarb**.

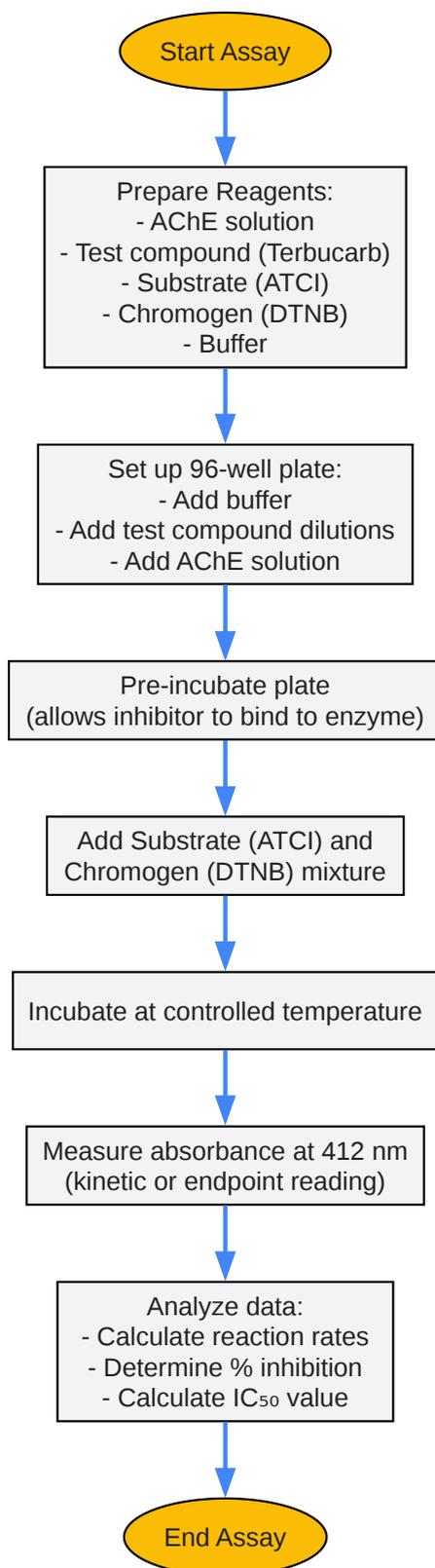
## Mode of Action: Acetylcholinesterase Inhibition

Like other carbamate pesticides, **Terbucarb**'s primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE).[4] AChE is crucial for the termination of nerve impulses in cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).

The inhibition of AChE by **Terbucarb** is a reversible process involving the carbamoylation of the serine hydroxyl group in the active site of the enzyme. This prevents ACh from binding and being degraded, leading to an accumulation of ACh in the synaptic cleft. The resulting overstimulation of cholinergic receptors causes continuous nerve impulses, leading to paralysis and ultimately death in insects.

## Signaling Pathway of Acetylcholinesterase Inhibition





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## References

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